

Unraveling the History of Gadolinium-160: From Discovery to Characterization

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Compound of Interest

Compound Name: Gadolinium-160

Cat. No.: B083645

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A deep dive into the discovery of the element Gadolinium and the subsequent identification of its stable isotope, ^{160}Gd , reveals a story intertwined with the development of spectroscopy and mass spectrometry. While the element itself was first identified in 1880, the confirmation of its isotopic composition, including the stable isotope ^{160}Gd , awaited the advent of more sophisticated analytical techniques in the early 20th century.

The journey began with the discovery of the element Gadolinium by Swiss chemist Jean Charles Galissard de Marignac in 1880.^[1] His work laid the foundation for future investigations into the fundamental properties of this rare earth element. However, it was the pioneering work of British physicist F.W. Aston and his invention of the mass spectrograph that revolutionized the understanding of elements and led to the discovery of isotopes for many non-radioactive elements.^{[2][3]}

While a definitive single publication marking the "discovery" of **Gadolinium-160** is not readily apparent from the historical record, its identification was a result of the systematic application of mass spectrometry to the elements. Aston's work, particularly his publications in the 1920s and his influential book "Isotopes," detailed the isotopic composition of numerous elements. Although specific documentation pinpointing the exact date and experiment for gadolinium's isotopes is scarce in readily available literature, it is within this period of intense isotopic investigation that ^{160}Gd was identified as a stable constituent of natural gadolinium.

By the 1940s, the isotopic abundances of gadolinium, including that of ^{160}Gd , were well-established, forming the basis for the internationally accepted atomic weight of the element.^[4]

This indicates that the discovery and characterization of ^{160}Gd and its fellow isotopes occurred in the preceding decades, solidifying the understanding of gadolinium as a multi-isotopic element.

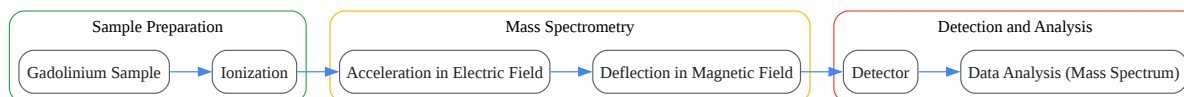
Properties of Gadolinium-160

Gadolinium-160 is a stable, naturally occurring isotope of gadolinium. Its properties have been extensively characterized and are summarized in the table below.

Property	Value
Symbol	^{160}Gd
Atomic Number (Z)	64
Mass Number (A)	160
Natural Abundance	21.86%
Atomic Mass	159.927054 u
Stability	Stable

Experimental Determination of Isotopic Abundance

The determination of the isotopic composition of elements like gadolinium relies on the principles of mass spectrometry. The general workflow for such an analysis is outlined below.



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